

# An In-depth Technical Guide to the Safe Handling of 3-(Dimethoxymethylsilyl)propylamine

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## Compound of Interest

Compound Name: 3-(Dimethoxymethylsilyl)propylamine

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This guide provides comprehensive safety and handling information for **3-(Dimethoxymethylsilyl)propylamine** (CAS No. 3663-44-3), a versatile amino silane compound used as an additive, surface modifier, and adhesive in various research and industrial applications.<sup>[1][2]</sup> Due to its hazardous nature, strict adherence to safety protocols is essential to minimize risks to personnel and the environment.

## Chemical Identification and Properties

Synonyms: 3-Aminopropylmethyldimethoxysilane, 3-(Dimethoxymethylsilyl)propan-1-amine<sup>[2][3][4]</sup>

Property	Value	Source
CAS Number	3663-44-3	[1][2][3][5]
Molecular Formula	C6H17NO2Si	[6]
Molecular Weight	163.29 g/mol	[1][6]
Appearance	Colorless to almost colorless clear liquid	[5]
Odor	Amine-like	[5]
Boiling Point	Min. 200°C @ 760 mmHg	[4][5]
Flash Point	69°C (156.2°F)	[1][4][5]
Density	0.945 g/mL at 25°C	[1][4][5]
Refractive Index	1.4200 @ 25°C	[1][4][5]
Solubility	Soluble in alcohols, aliphatic and aromatic hydrocarbons.	[1][5]

## Hazard Identification and GHS Classification

**3-(Dimethoxymethylsilyl)propylamine** is classified as a hazardous chemical. The primary hazards are its corrosivity and combustibility.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage
Eye Damage/Irritation	Category 1	H314: Causes severe skin burns and eye damage
Flammable Liquids	Category 4	H227: Combustible liquid

Signal Word: Danger

Hazard Pictogram:

- corrosion

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-(Dimethoxymethylsilyl)propylamine** to prevent personal exposure.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
Respiratory Protection	A NIOSH/MSHA-approved respirator should be used if there is a risk of inhaling vapors, especially in poorly ventilated areas.

## Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of the chemical and preventing accidents.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools and take precautionary measures against static discharge.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed and stored under an inert atmosphere (e.g., nitrogen or argon).
- Recommended storage temperature is between 2-8°C.[1][4][5][6]
- Store locked up and away from incompatible materials.[5]

## First Aid Measures

In case of exposure, immediate medical attention is required.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## Accidental Release and Disposal

Spill Response:

- Evacuate personnel from the area.
- Ensure adequate ventilation and remove all sources of ignition.
- Wear appropriate PPE as described in Section 3.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.
- Wash the spill area with detergent and water.

Disposal:

- Dispose of the chemical and contaminated materials in accordance with local, state, and federal regulations.
- Do not pour down the drain or dispose of with regular waste.

## Experimental Protocols

The following is a generic protocol for a surface modification procedure using **3-(Dimethoxymethylsilyl)propylamine**. This protocol should be adapted based on the specific requirements of the experiment and performed in a chemical fume hood.

Objective: To functionalize a glass substrate with amine groups.

Materials:

- **3-(Dimethoxymethylsilyl)propylamine**
- Anhydrous toluene
- Glass substrates
- Nitrogen gas
- Oven

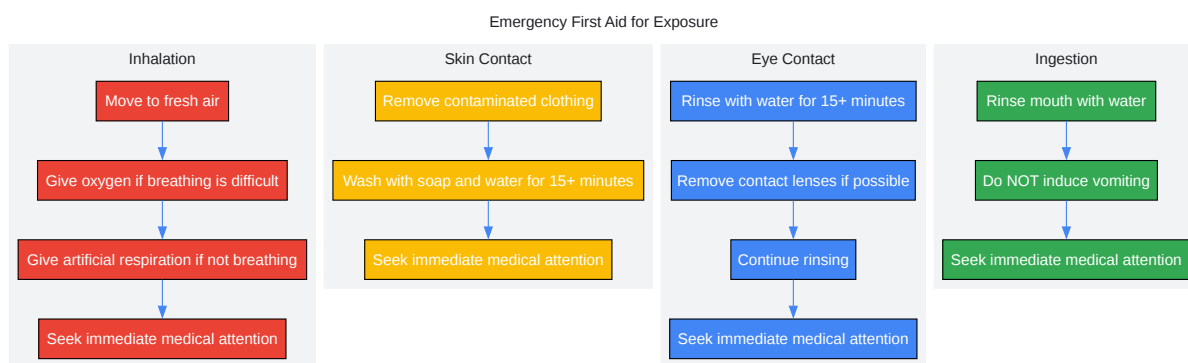
- Schlenk flask and line

Procedure:

- Substrate Preparation:
  - Clean the glass substrates by sonicating in acetone, followed by isopropanol, and finally deionized water (15 minutes each).
  - Dry the substrates in an oven at 110°C for at least 2 hours and then cool to room temperature under a stream of nitrogen.
- Reaction Setup:
  - Place the dried glass substrates in a Schlenk flask.
  - Evacuate the flask and backfill with nitrogen three times to ensure an inert atmosphere.
- Silanization:
  - In a separate flask under nitrogen, prepare a 2% (v/v) solution of **3-(Dimethoxymethylsilyl)propylamine** in anhydrous toluene.
  - Transfer the silane solution to the Schlenk flask containing the substrates via a cannula.
  - Allow the reaction to proceed at room temperature for 2-4 hours with gentle stirring.
- Post-Reaction Workup:
  - Remove the substrates from the silane solution.
  - Rinse the substrates with fresh anhydrous toluene to remove any unreacted silane.
  - Cure the functionalized substrates in an oven at 110°C for 30-60 minutes.
- Storage:
  - Store the amine-functionalized substrates in a desiccator until further use.

## Visual Workflows

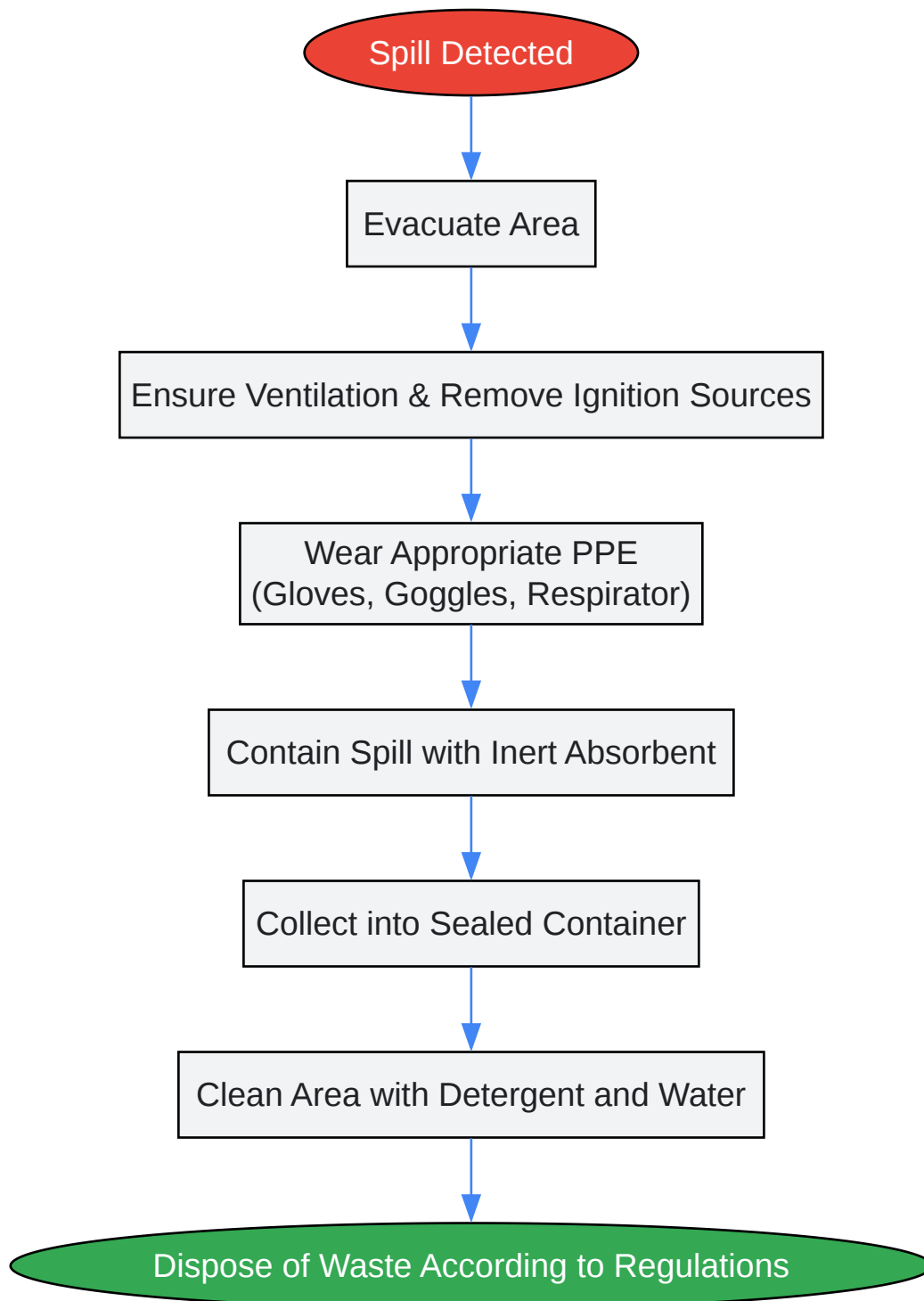
The following diagrams illustrate key safety and handling workflows.



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Caption: Emergency First Aid Procedures for Exposure.

## Accidental Spill Response Workflow



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